

Application Notes and Protocols: Preparation of Z-FF-FMK Stock Solution

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Compound of Interest

Compound Name: Z-FF-Fmk

Cat. No.: B1639831

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These application notes provide a detailed protocol for the preparation, storage, and handling of **Z-FF-FMK** (Z-Phe-Phe-Fluoromethyl Ketone) stock solutions. **Z-FF-FMK** is a cell-permeant, irreversible inhibitor of cathepsin L and B, frequently utilized in studies of apoptosis, neurodegeneration, and cancer.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Chemical Properties and Data

A summary of the key chemical and physical properties of **Z-FF-FMK** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C27H27FN2O4	[1]
Molecular Weight	462.51 g/mol	[5][6][7]
Appearance	White to off-white solid	[8]
Purity	≥95%	[2]
Solubility	Soluble in DMSO (≥10 mg/mL)	[1][2]
InChI Key	CAILNONEKASNSH-ZEQRLZLVSA-N	[2]
CAS Number	105608-85-3	[1][2][5]

Experimental Protocols

1. Materials and Equipment

- **Z-FF-FMK** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

2. Preparation of a 10 mM **Z-FF-FMK** Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for subsequent dilutions to working concentrations.

a. Calculation:

To prepare a 10 mM stock solution, the required mass of **Z-FF-FMK** can be calculated using the following formula:

$$\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

For example, to prepare 1 mL of a 10 mM stock solution:

- Concentration = 10 mM = 0.010 mol/L
- Volume = 1 mL = 0.001 L
- Molecular Weight = 462.51 g/mol

$$\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 462.51 \text{ g/mol} \times 1000 \text{ mg/g} = 4.6251 \text{ mg}$$

b. Step-by-Step Procedure:

- Equilibrate the **Z-FF-FMK** powder to room temperature before opening to prevent condensation.
- Carefully weigh out the calculated amount of **Z-FF-FMK** powder using an analytical balance in a fume hood.
- Transfer the powder to a sterile microcentrifuge tube or amber vial.
- Add the appropriate volume of anhydrous DMSO to the tube. It is recommended to use newly opened DMSO to avoid moisture, which can affect solubility.[\[8\]](#)[\[9\]](#)
- Vortex the solution until the **Z-FF-FMK** is completely dissolved. Gentle warming or sonication may be required to facilitate dissolution.[\[8\]](#)
- Once dissolved, the stock solution is ready for use or storage.

3. Storage and Stability

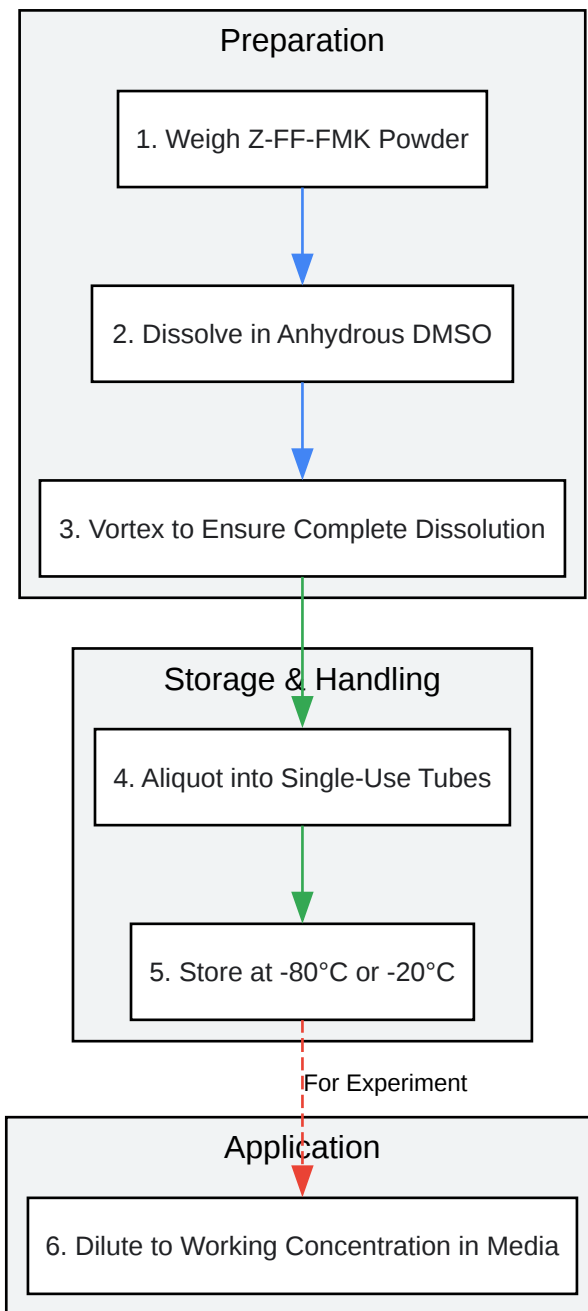
Proper storage is crucial to maintain the activity of the **Z-FF-FMK** stock solution.

Form	Storage Temperature	Stability
Powder	-20°C	≥ 4 years[2]
In Solvent (DMSO)	-80°C	6 months[3][6][8]
-20°C	1 month[3][6][8]	

To avoid repeated freeze-thaw cycles that can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes before freezing.[6][8]

Diagrams

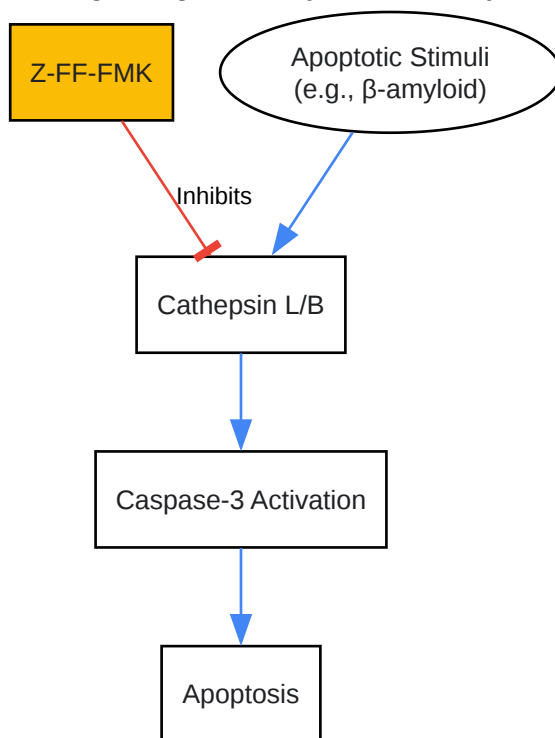
Workflow for Z-FF-FMK Stock Solution Preparation



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Caption: Workflow for preparing **Z-FF-FMK** stock solution.

Simplified Signaling Pathway Inhibition by Z-FF-FMK



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Caption: **Z-FF-FMK** inhibits cathepsin-mediated apoptosis.

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